

Application Note: NMR Spectroscopic Elucidation of **trans-2-(4-Methylthiophenyl)cyclohexanol**

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Compound of Interest

Compound Name: *trans-2-(4-Methylthiophenyl)cyclohexanol*
Cat. No.: B13402521

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Target Audience: Researchers, structural chemists, and drug development professionals.

Objective: To provide a comprehensive, self-validating framework for the structural and stereochemical elucidation of **trans-2-(4-Methylthiophenyl)cyclohexanol** using 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy.

Theoretical Grounding & Conformational Causality

The molecule **trans-2-(4-methylthiophenyl)cyclohexanol** presents a classic stereochemical challenge in organic synthesis and medicinal chemistry. The cyclohexane ring can adopt two primary chair conformations. For a 1,2-trans-disubstituted cyclohexane, the substituents must be either diaxial or diequatorial.

Because the 4-methylthiophenyl group is highly sterically demanding, it acts as a conformational anchor. To minimize 1,3-diaxial steric strain (A-values), the molecule is heavily biased toward the diequatorial conformation. Consequently, the protons attached to C-1 (oxymethine) and C-2 (benzylic) are forced into axial positions.

This geometric reality dictates the NMR spectral signatures. According to the Karplus equation, the dihedral angle between these two axial protons (H-1 and H-2) is approximately 180° (antiperiplanar), which causally results in a large vicinal coupling constant (

) [2]. Conversely, if the molecule were the cis-isomer, the substituents would be axial-equatorial, resulting in a gauche dihedral angle ($\sim 60^\circ$) and a significantly smaller coupling constant (

).

Spectral Signatures & Data Presentation

The structural verification of this compound relies on identifying the specific chemical shifts of the functional groups and utilizing

-coupling to prove the stereochemistry. The 4-methylthio group provides a highly characteristic singlet in the

¹H NMR at ~ 2.45 ppm and a corresponding

¹³C signal at ~ 15.5 ppm [1].

Table 1: Predicted ¹H NMR Assignments (400 MHz, CDCl₃)

Position	Chemical Shift (ppm)	Multiplicity	(Hz)	Int.	Causality & Assignment Logic
H-1 (CH-OH)	3.50 - 3.65	td	~10.5, 4.5	1H	Axial proton: Large antiperiplanar coupling to H-2(ax) and H-6(ax); small gauche coupling to H-6(eq).
H-2 (CH-Ar)	2.40 - 2.55	td	~11.0, 3.5	1H	Axial proton: Large coupling to H-1(ax) and H-3(ax). Confirms trans geometry.
S-CH	2.45	s	-	3H	Deshielded singlet due to the adjacent sulfur atom [1].
Ar-H (ortho to S)	7.20 - 7.25	d (AA'BB')	~8.0	2H	Aromatic protons adjacent to the electron-donating methylthio group.
Ar-H (ortho to Cy)	7.10 - 7.15	d (AA'BB')	~8.0	2H	Aromatic protons adjacent to

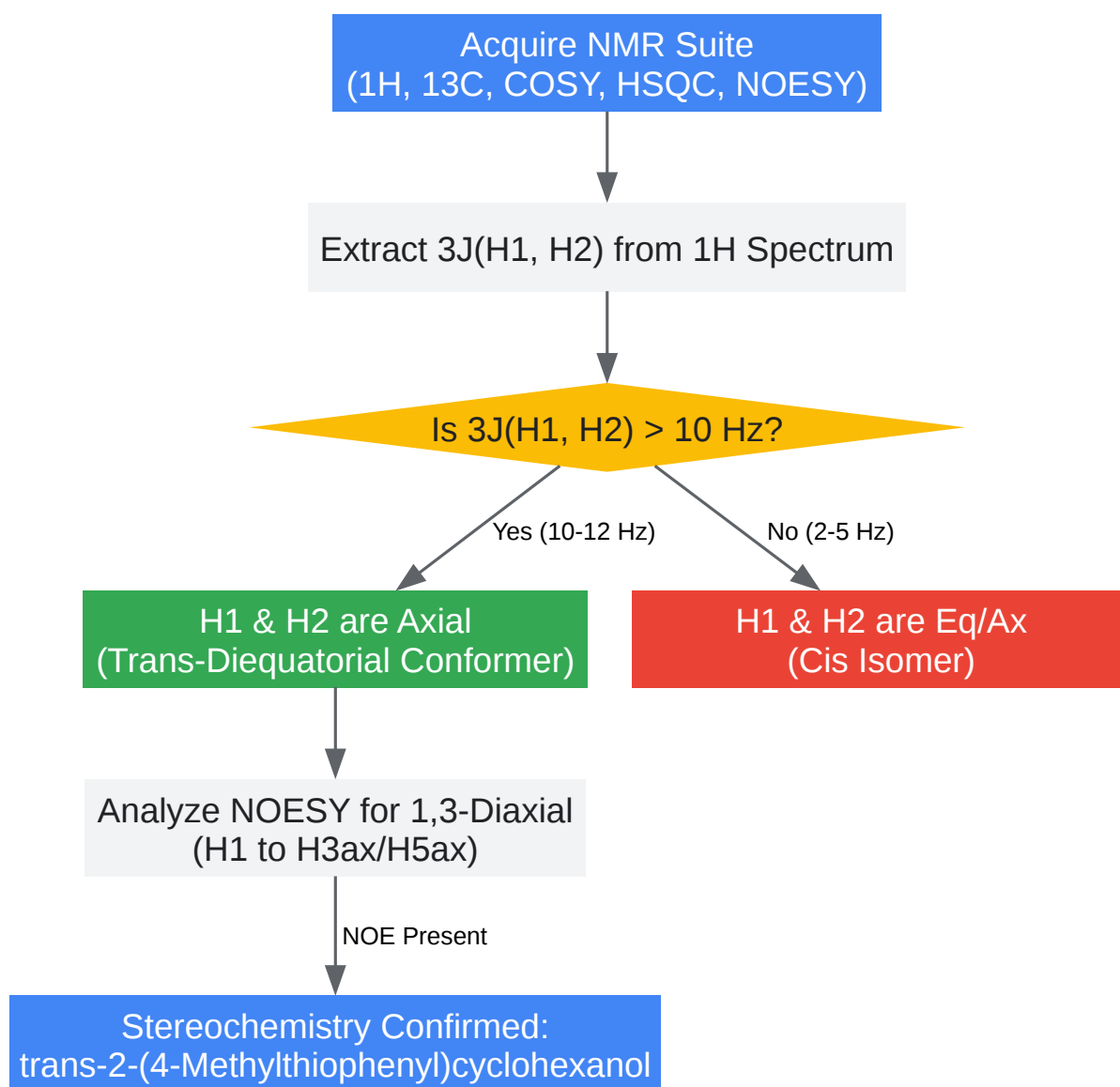
					the alkyl cyclohexane ring.
OH	1.50 - 2.00	br s	-	1H	Broadened by chemical exchange; highly concentration -dependent.
H-3 to H-6	1.20 - 2.10	m	-	8H	Overlapping aliphatic ring protons; resolved via HSQC/COSY.

Table 2: Predicted ¹H NMR Assignments (100 MHz, CDCl₃)

Position	Chemical Shift (ppm)	Type	Causality & Assignment Logic
C-1	74.5	CH	Strongly deshielded by the electronegative hydroxyl oxygen [3].
C-2	52.8	CH	Benzylic carbon; shifted downfield by the adjacent aromatic ring.
S-CH	15.8	CH	Characteristic upfield shift for a methylthio carbon [1].
Ar-C (ipso to Cy)	142.0	C	Quaternary carbon; identified via HMBC cross-peaks from H-2.
Ar-C (ipso to S)	136.5	C	Quaternary carbon; identified via HMBC cross-peaks from S-CH.
C-3, C-6	33.0 - 34.5	CH	Ring methylenes adjacent to substituted carbons.

Logical Workflow for Stereochemical Elucidation

The following diagram illustrates the self-validating logic tree used to definitively assign the trans stereochemistry of the synthesized compound.



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Figure 1: Logical workflow for the stereochemical elucidation of 2-arylcylohexanols using NMR.

Experimental Protocol

This protocol ensures high-fidelity data acquisition, prioritizing the resolution needed to extract critical

-couplings and NOE cross-peaks.

Step 1: Sample Preparation

- Purity Check: Ensure the sample is

95% pure via LC-MS or TLC prior to NMR analysis to prevent signal overlap in the aliphatic region.

- Solvent Selection: Dissolve 15–20 mg of **trans-2-(4-Methylthiophenyl)cyclohexanol** in 0.6 mL of deuterated chloroform (CDCl

, 99.8% D). Causality: CDCl

provides excellent solubility and lacks exchangeable protons, allowing the observation of the -OH proton if the solvent is kept strictly anhydrous.

- Internal Standard: Ensure the CDCl

contains 0.03% v/v Tetramethylsilane (TMS) to serve as the 0.00 ppm reference point.

Step 2: 1D NMR Acquisition

- ¹H NMR (400 or 500 MHz):
 - Parameters: Spectral width of 12 ppm, relaxation delay (D1) of 2.0 s, 16–32 scans.
 - Processing: Apply a mild exponential window function (LB = 0.3 Hz) to enhance the signal-to-noise ratio without compromising the resolution of the H-1 and H-2 multiplets.
- ¹³C NMR (100 or 125 MHz):
 - Parameters: Proton-decoupled sequence (zgpg30), D1 of 2.0 s, minimum of 512 scans.
 - Causality: The quaternary aromatic carbons (ipso to the Cy ring and S-atom) suffer from long relaxation times and lack NOE enhancement [2]. If these peaks are absent, increase D1 to 5.0 s.

Step 3: 2D NMR Acquisition & Self-Validation

- COSY (Correlation Spectroscopy):

- Purpose: Trace the continuous spin system of the cyclohexane ring.
- Action: Map the correlation from H-1 (3.55) H-2 (2.45) H-3 (~1.80).
- HSQC (Heteronuclear Single Quantum Coherence):
 - Purpose: Resolve the overlapping aliphatic protons (1.20 - 2.10 ppm).
 - Action: Correlate the H-1 proton to the C-1 carbon (~74.5 ppm) and the H-2 proton to the C-2 carbon (~52.8 ppm).
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Purpose: Prove the regiochemistry of the substituents.
 - Action: Look for a cross-peak linking the H-2 proton to the aromatic ipso-carbon (~142.0 ppm), and the S-CH protons (~2.45 ppm) to the other aromatic ipso-carbon (~136.5 ppm).
- NOESY (Nuclear Overhauser Effect Spectroscopy):
 - Purpose: Confirm the chair conformation and validate the trans geometry.
 - Parameters: Mixing time () of 300–500 ms.
 - Action: Identify 1,3-diaxial interactions. The axial H-1 must show a through-space correlation to the axial H-3 and H-5 protons. The absence of a strong NOE between H-1

and H-2 further confirms they are antiperiplanar (diaxial), validating the trans-diequatorial structure.

References

- Title: Nickel phosphide nanoalloy catalyst for the selective deoxygenation of sulfoxides to sulfides under ambient H₂ pressure Source: The Royal Society of Chemistry (RSC) URL: [\[Link\]](#)
- Title: NUCLEAR MAGNETIC RESONANCE SPECTROSCOPY - Part Two: Carbon-13 Spectra, Including Heteronuclear Coupling with Other Nuclei Source: University of Ioannina (uoi.gr) URL: [\[Link\]](#)
- Title: Structure Elucidation by NMR in Organic Chemistry Source: Scribd URL: [\[Link\]](#)
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